

# A Comparative Guide to Neogen's Food Safety Assays

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For researchers, scientists, and drug development professionals navigating the landscape of food safety diagnostics, selecting the optimal assay is paramount. This guide provides an objective comparison of **Neogen's** food safety assays with prominent alternatives, supported by available performance data and detailed experimental protocols. We will delve into key performance indicators for mycotoxin and allergen detection, offering a clear comparison with products from leading competitors such as 3M Food Safety and Romer Labs.

## Mycotoxin Detection: A Comparative Analysis

Mycotoxins, toxic secondary metabolites produced by fungi, are a significant concern in the food industry. Rapid and accurate detection is crucial for ensuring consumer safety. Here, we compare **Neogen's** Reveal® Q+ MAX for DON (Deoxynivalenol), a quantitative lateral flow assay, with offerings from Romer Labs and EnviroLogix.

Table 1: Comparison of Quantitative DON Mycotoxin Lateral Flow Assays

Feature	Neogen Reveal® Q+ MAX for DON	Romer Labs AgraStrip® Pro WATEX®	EnviroLogix TotalTox Myco Comb
Assay Principle	Competitive Lateral Flow Immunoassay	Competitive Lateral Flow Immunoassay	Competitive Lateral Flow Immunoassay
Analyte	Deoxynivalenol (DON)	Deoxynivalenol (DON)	Deoxynivalenol (DON), Aflatoxin, Fumonisin, Zearalenone
Limit of Detection (LOD)	0.3 ppm[1]	0.1 ppm[2]	Information not readily available in a comparable format
Quantitative Range	0.3 - 30 ppm[1]	Information not readily available in a comparable format	Information not readily available in a comparable format
Time to Result	3 minutes[1]	4 minutes[1]	Under 7 minutes (for all four mycotoxins)
Extraction Method	Water-based extraction	Water-based extraction (WATEX®)	Information not readily available
Instrumentation	Raptor® Integrated Analysis Platform	AgraVision™ Pro reader	QuickScan System
Approvals	FGIS 2021-154	FGIS approved	Information not readily available

## Allergen Detection: A Comparative Overview

Undeclared allergens are a major cause of food recalls. Accurate and sensitive allergen detection is critical for protecting consumers with food allergies and ensuring regulatory compliance. This section compares **Neogen's** Veratox® for Total Peanut Allergen, an ELISA-based assay, with similar products. Due to the proprietary nature of specific kit performance data, a direct numerical comparison with competitors from a single source is challenging. However, we can outline the typical performance characteristics and workflows.

Table 2: General Performance Characteristics of ELISA-based Peanut Allergen Assays

Feature	Neogen Veratox® for Total Peanut Allergen	Typical Competitor ELISA (e.g., R-Biopharm, 3M)
Assay Principle	Sandwich Enzyme-Linked Immunosorbent Assay (S-ELISA)	Sandwich Enzyme-Linked Immunosorbent Assay (S-ELISA)
Analyte	Total Peanut Protein	Total Peanut Protein
Reported Sensitivity	Typically in the low ppm range	Typically in the low ppm range
Assay Time	Approximately 30 minutes	Varies, typically 30-60 minutes
Sample Types	Raw ingredients, processed foods, environmental swabs, CIP rinses	Raw ingredients, processed foods, environmental swabs, CIP rinses
Instrumentation	Microwell reader	Microwell reader

## Experimental Protocols and Workflows

Understanding the underlying methodologies is crucial for evaluating and implementing food safety assays. Below are detailed workflows for the primary assay types discussed.

### Lateral Flow Mycotoxin Assay Workflow

Lateral flow devices (LFDs) offer a rapid and user-friendly platform for on-site screening of mycotoxins. The general procedure involves sample extraction, dilution, and application to the test strip.

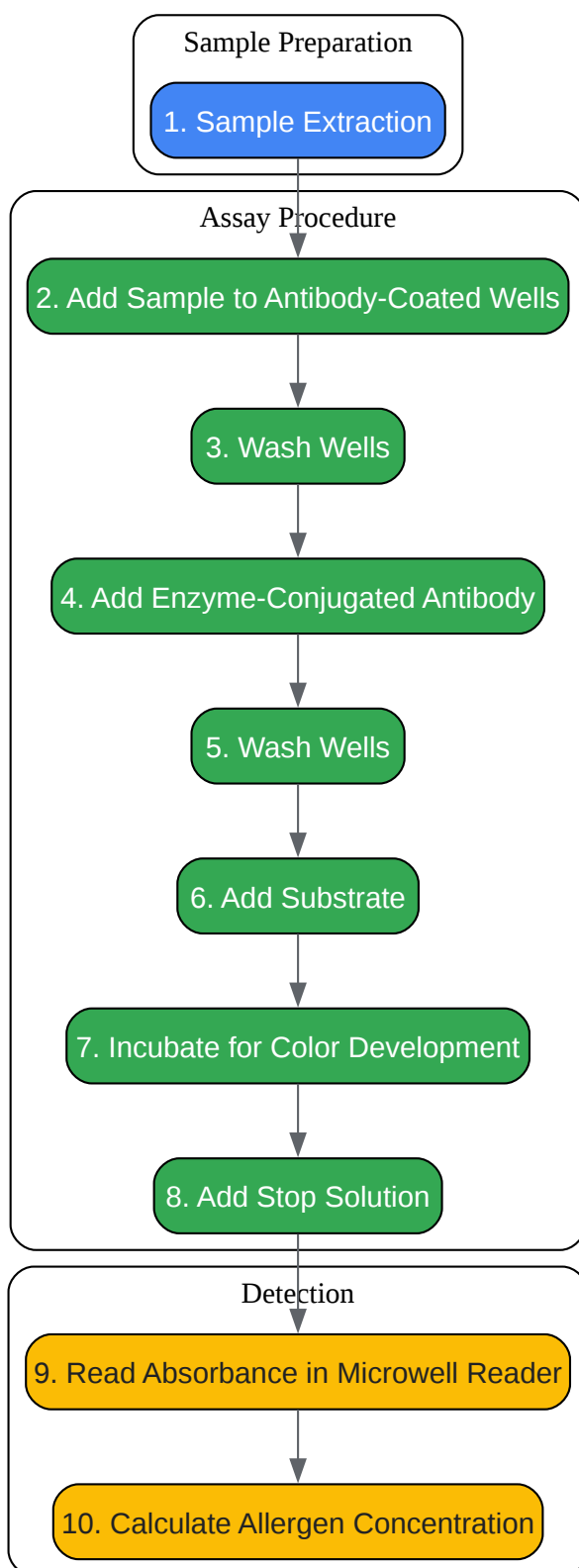


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A generalized workflow for quantitative lateral flow mycotoxin testing.

## **ELISA (Enzyme-Linked Immunosorbent Assay) Workflow for Allergen Detection**

ELISA is a highly sensitive and specific method commonly used in laboratory settings for the quantitative detection of food allergens. The sandwich ELISA format is frequently employed for this purpose.

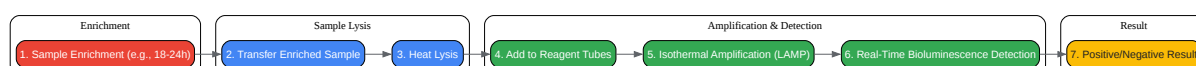


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A typical workflow for a sandwich ELISA for food allergen detection.

## Molecular Detection (LAMP) Workflow for Pathogen Screening

Molecular methods, such as Loop-Mediated Isothermal Amplification (LAMP), offer rapid and highly specific detection of pathogens like Salmonella and Listeria. **Neogen's** Molecular Detection System (MDS) utilizes this technology.



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Workflow for pathogen detection using a LAMP-based molecular assay.

## Conclusion

The choice of a food safety assay depends on various factors, including the target analyte, required sensitivity, desired turnaround time, and available laboratory infrastructure. **Neogen** offers a comprehensive portfolio of user-friendly lateral flow and highly sensitive ELISA and molecular detection assays. Competitors like Romer Labs and 3M also provide robust solutions, with performance characteristics that are often comparable. For rapid, on-site screening, lateral flow devices from any of these manufacturers are a strong choice. For laboratory-based, high-throughput, and quantitative analysis, ELISA and molecular detection systems are the preferred methods. Researchers and quality assurance professionals should carefully consider the specific needs of their application and consult the respective manufacturers' validation data to make an informed decision.

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## References

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- To cite this document: BenchChem. [A Comparative Guide to Neogen's Food Safety Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8528818#neogen-food-safety-assay-validation-report]

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